

in vitro characterization of PRE-084 Hydrochloride

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Compound of Interest

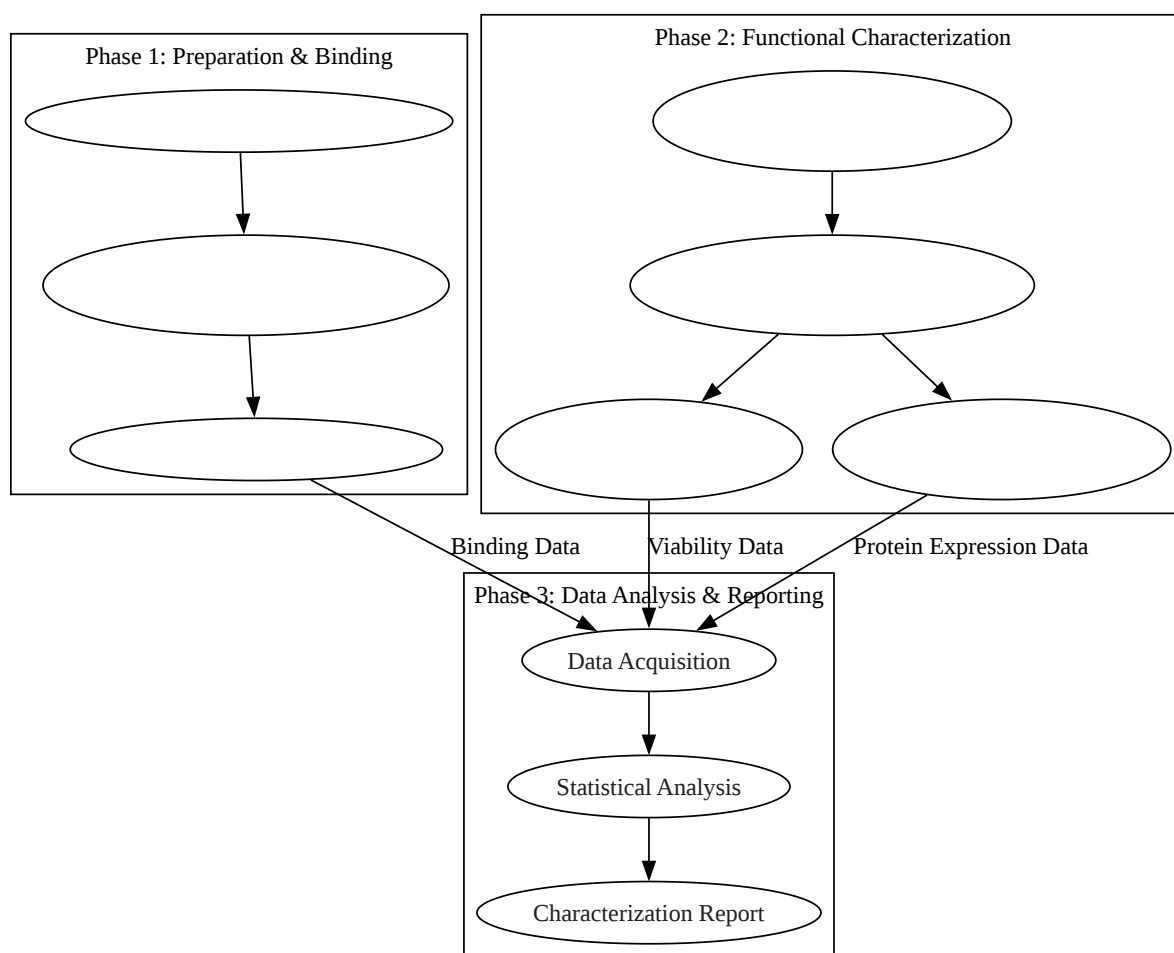
Compound Name: PRE-084 Hydrochloride

Cat. No.: B1354106

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Signaling Pathways and Functional Effects

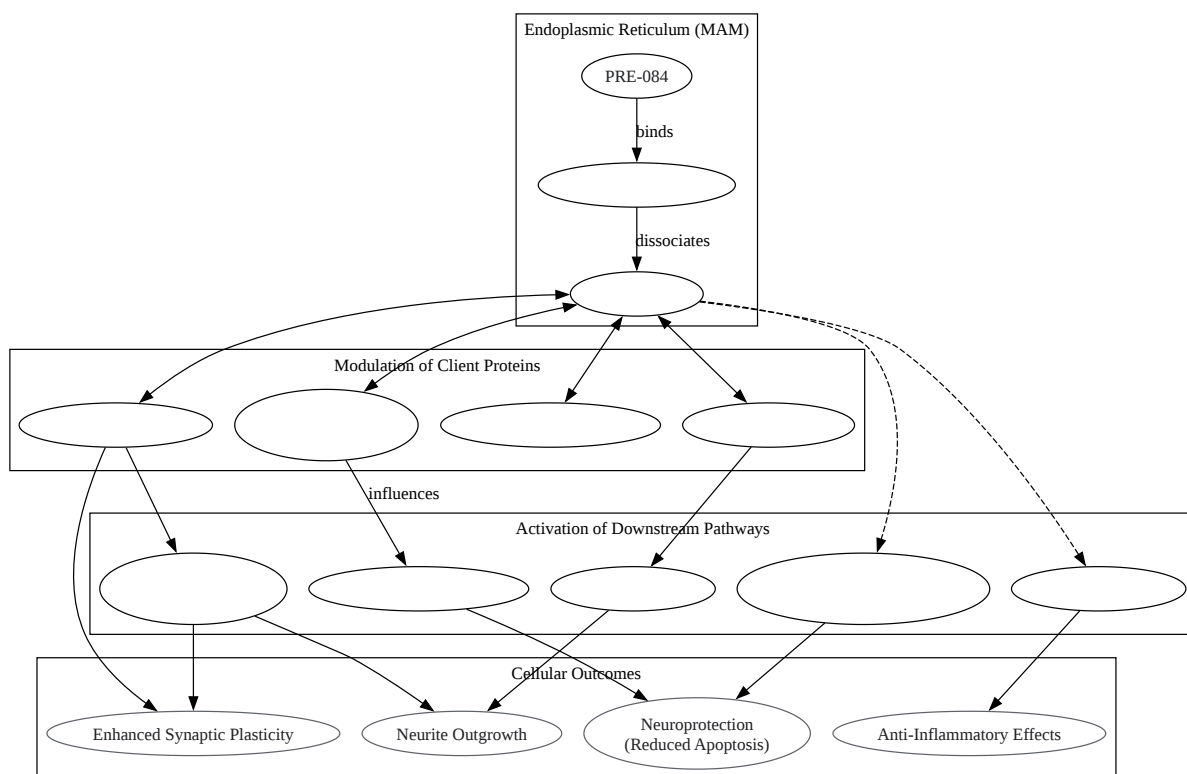
The sigma-1 receptor is a unique ligand-operated intracellular chaperone protein, primarily located at the endoplasmic reticulum (ER) membrane associated with mitochondria (MAM). Activation of S1R by PRE-084 initiates a complex cascade of signaling events that modulate cellular stress responses, neuronal plasticity, and survival.



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3.1 Mechanism of Action

Upon binding PRE-084, the S1R chaperone is activated. A key initial step is its dissociation from the Binding Immunoglobulin Protein (BiP), another ER chaperone. This dissociation allows the now-active S1R to translocate and interact with a variety of "client" proteins, including ion channels and receptors, thereby modulating their activity.



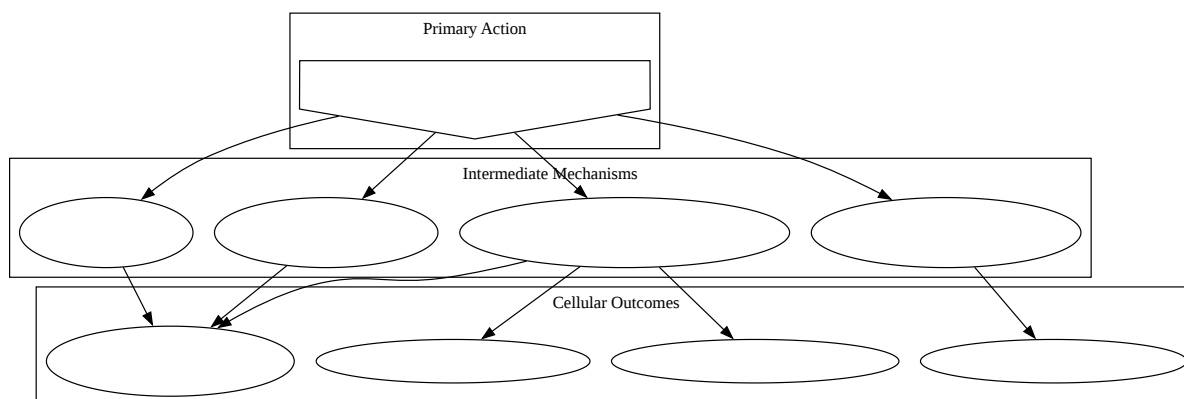
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3.2 Key Signaling Cascades and Cellular Effects

Activation of S1R by PRE-084 leads to the modulation of several critical intracellular signaling pathways:

- **Neurotrophic Factor Upregulation:** PRE-084 treatment has been shown to increase the expression of neurotrophic factors such as Brain-Derived Neurotrophic Factor (BDNF) and Glia-Derived Neurotrophic Factor (GDNF), which are crucial for neuronal survival and growth.
- **PI3K/Akt/eNOS Pathway:** It can promote cardioprotective effects by activating the Akt/eNOS signaling pathway, which is involved in cell survival and nitric oxide production.
- **NRF2 Pathway:** PRE-084 can confer protection against toxicity by activating the NRF2 signaling pathway, a master regulator of the antioxidant response.
- **Protein Kinase C (PKC):** The compound has been linked to improved neurite elongation through PKC signaling.
- **Receptor Modulation:** S1R activation facilitates interactions with and stabilizes other receptors, such as NMDA and dopamine receptors, enhancing their signaling and contributing to synaptic plasticity.

These intricate signaling networks culminate in a range of beneficial cellular effects observed in vitro.



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Conclusion

PRE-084 Hydrochloride is a potent and highly selective sigma-1 receptor agonist. Its in vitro characterization relies on a combination of radioligand binding assays to confirm its affinity and selectivity, and functional cell-based assays to elucidate its mechanism of action. By activating the S1R chaperone, PRE-084 modulates a complex network of signaling pathways related to cellular stress, survival, and plasticity. This detailed in vitro profile establishes PRE-084 as an indispensable tool for research into S1R biology and as a promising lead compound for the development of therapeutics targeting neurodegenerative diseases and other conditions involving cellular stress and inflammation.

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